

Personal protective equipment for handling 2,4-Hexanediol

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Compound of Interest

Compound Name: 2,4-Hexanediol

Cat. No.: B033559

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Essential Safety and Handling Guide for 2,4-Hexanediol

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **2,4-Hexanediol**, ensuring the well-being of laboratory personnel and adherence to safety protocols. The following procedures are designed to be clear, step-by-step instructions for operational use.

Chemical Safety and Hazard Information

2,4-Hexanediol is an aliphatic diol that requires careful handling due to its potential health hazards. The primary route of exposure is through eye and skin contact, and inhalation of vapors.

GHS Classification:

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2,4-Hexanediol** is classified as causing serious eye irritation.^[1]

Hazard Class	Hazard Category	Hazard Statement
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1][2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,4-Hexanediol** is provided below. This information is crucial for safe handling and storage.

Property	Value
Molecular Formula	C6H14O2
Molecular Weight	118.17 g/mol [1]
Boiling Point	217°C at 760 mmHg
Flash Point	109.2°C
Vapor Pressure	0.0292 mmHg at 25°C
Density	0.958 g/cm ³

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2,4-Hexanediol** to minimize exposure and ensure personal safety.

Protection Type	Specific Recommendations
Eye and Face Protection	Wear chemical safety goggles or a face shield that meets NIOSH (US) or EN 166 (EU) standards.[3]
Skin Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended) must be worn.[4][5] Inspect gloves before each use and dispose of them properly after handling the chemical.[3] A lab coat or chemical-resistant apron should also be worn.
Respiratory Protection	For routine handling in a well-ventilated area, respiratory protection may not be required. In case of inadequate ventilation, potential for aerosolization, or when dealing with spills, use a NIOSH-approved air-purifying respirator with organic vapor cartridges. For higher concentrations, a supplied-air respirator may be necessary.[3]

Operational and Handling Plan

Adherence to the following step-by-step procedures is essential for the safe handling of **2,4-Hexanediol** in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure the work area is well-ventilated. A chemical fume hood is recommended for all handling procedures.
- Locate the nearest eyewash station and safety shower before beginning work.
- Have spill control materials readily available.

2. Handling the Chemical:

- Don all required personal protective equipment (PPE) as outlined in the table above.
- Avoid direct contact with skin and eyes.[3]
- Avoid inhalation of vapors.

- Use the smallest quantity of the chemical necessary for the experiment.
- Keep the container tightly closed when not in use.

3. Storage:

- Store **2,4-Hexanediol** in a cool, dry, and well-ventilated area.[\[3\]](#)
- Keep containers tightly sealed to prevent leakage and evaporation.
- Store away from incompatible materials such as strong oxidizing agents.

Disposal Plan

Proper disposal of **2,4-Hexanediol** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect all waste containing **2,4-Hexanediol**, including unused product and contaminated materials (e.g., gloves, absorbent pads), in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.

2. Disposal Procedure:

- Dispose of the chemical waste through a licensed professional waste disposal service.[\[6\]](#)
- Do not pour **2,4-Hexanediol** down the drain.[\[2\]](#)[\[3\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures

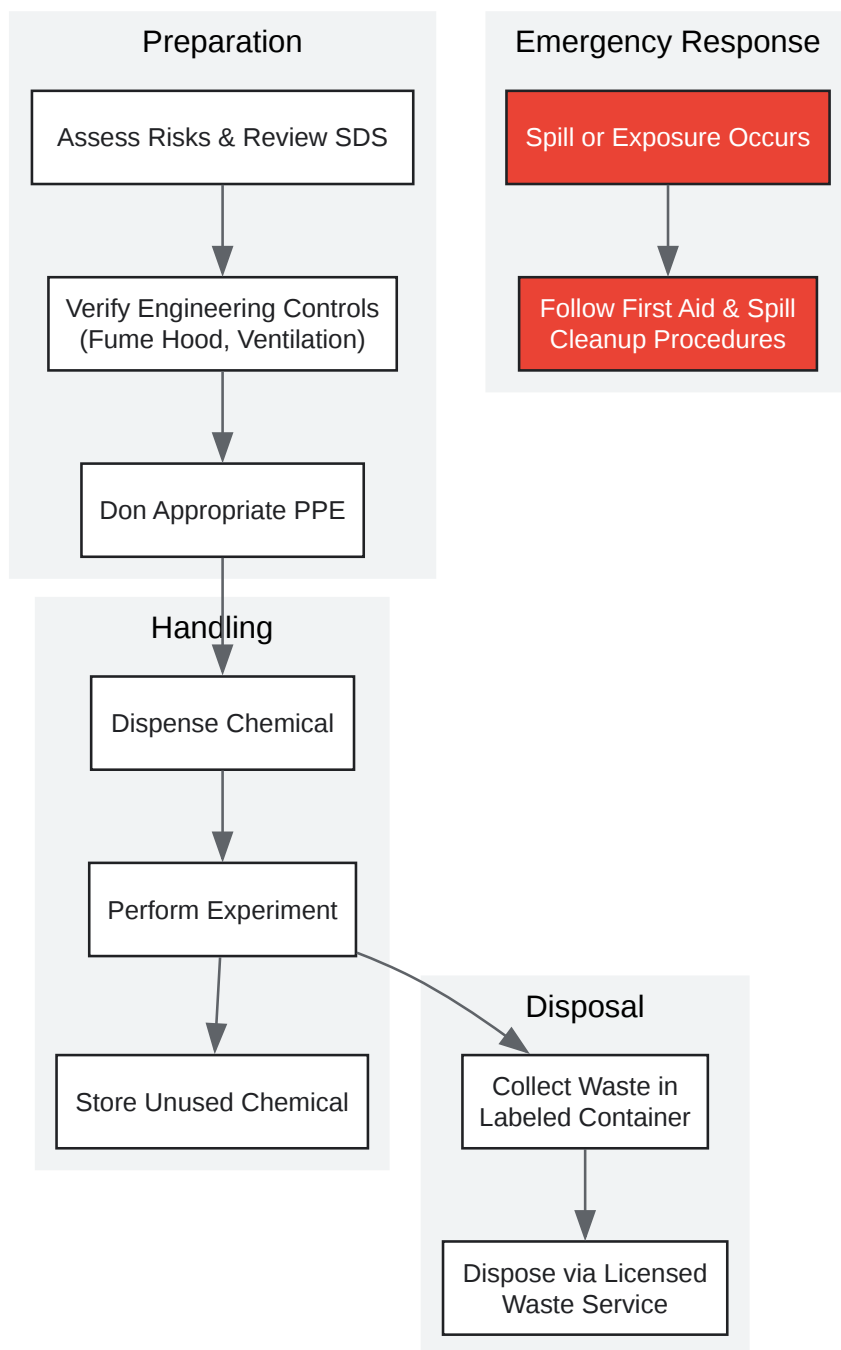
In the event of an exposure or spill, follow these immediate steps:

Exposure Type	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[2]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

Handling and Disposal Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **2,4-Hexanediol**.

Workflow for Safe Handling and Disposal of 2,4-Hexanediol



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Caption: Logical workflow for handling and disposal of **2,4-Hexanediol**.

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